

Application Notes and Protocols for UK-59811 Hydrochloride in Cell Culture

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Compound of Interest

Compound Name: UK-59811 hydrochloride

Cat. No.: B10788784

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Introduction

UK-59811 hydrochloride is a potent dihydropyridine derivative that acts as a blocker of voltage-gated calcium channels (VGCCs), specifically demonstrating inhibitory activity against the bacterial CaVAb channel with an IC₅₀ of 194 nM.^{[1][2][3][4]} As a calcium channel antagonist, it is a valuable tool for investigating cellular processes regulated by calcium influx, such as neurotransmitter release, muscle contraction, and gene expression. This document provides detailed protocols for the proper dissolution and application of **UK-59811 hydrochloride** in cell culture experiments.

Chemical Properties and Storage

A clear understanding of the physicochemical properties of **UK-59811 hydrochloride** is crucial for its effective use in experimental settings.

Property	Value	Source
Synonym	4-(2-Bromophenyl)-2-[[2-(dimethylamino)ethoxy]methyl]-1,4-dihydro-6-methyl-3,5-pyridinedicarboxylic acid 3-ethyl 5-methyl ester hydrochloride	Internal Data
Molecular Weight	517.84 g/mol	[2]
Appearance	White to beige powder	Internal Data
Solubility	DMSO: 2 mg/mL	Internal Data
IC50	194 nM (for bacterial CaVAb channel)	[1][2][3][4]
Storage (Powder)	2-8°C	[2]
Storage (in DMSO)	2 weeks at 4°C or 6 months at -80°C	[2]

Experimental Protocols

Preparation of a 10 mM Stock Solution in DMSO

Materials:

- **UK-59811 hydrochloride** powder
- Dimethyl sulfoxide (DMSO), sterile
- Sterile microcentrifuge tubes
- Vortex mixer
- Calibrated pipette

Procedure:

- Calculate the required mass:
 - To prepare a 10 mM stock solution, the required mass of **UK-59811 hydrochloride** can be calculated using the following formula:
 - $\text{Mass (mg)} = \text{Molarity (M)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)} \times 1000$
 - For 1 mL of a 10 mM stock solution:
 - $\text{Mass (mg)} = 0.010 \text{ mol/L} \times 0.001 \text{ L} \times 517.84 \text{ g/mol} \times 1000 = 5.18 \text{ mg}$
- Dissolution:
 - Aseptically weigh 5.18 mg of **UK-59811 hydrochloride** powder and transfer it to a sterile microcentrifuge tube.
 - Add 1 mL of sterile DMSO to the tube.
 - Vortex the solution thoroughly until the powder is completely dissolved. A brief sonication may be used to aid dissolution if necessary.
- Storage:
 - Aliquot the 10 mM stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
 - Store the aliquots at -80°C for long-term storage (up to 6 months) or at 4°C for short-term use (up to 2 weeks).[\[2\]](#)

Preparation of Working Solutions for Cell Culture

Important Considerations:

- The final concentration of DMSO in the cell culture medium should be kept to a minimum, typically below 0.5%, to avoid cytotoxicity.[\[5\]](#)[\[6\]](#)
- Always include a vehicle control (media with the same final concentration of DMSO) in your experiments.

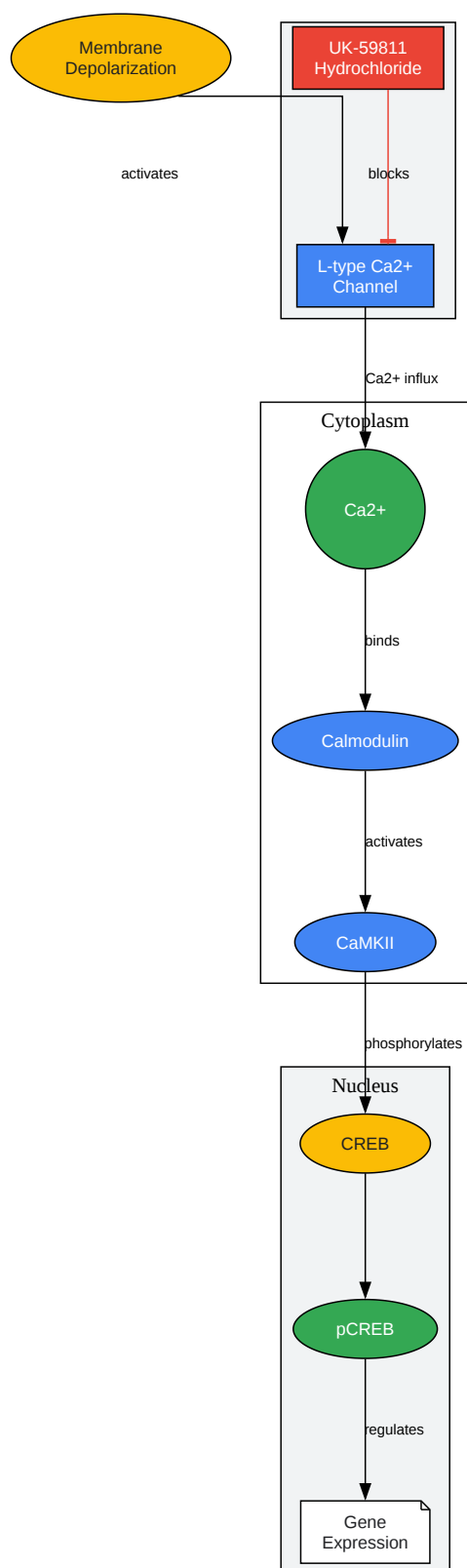
- Prepare working solutions fresh for each experiment.

Procedure (Example for a final concentration of 1 μ M):

- Serial Dilution: It is recommended to perform a serial dilution to achieve the desired final concentration and ensure accurate dosing.
- Intermediate Dilution (Optional but Recommended):
 - Prepare a 1 mM intermediate solution by diluting the 10 mM stock solution 1:10 in sterile cell culture medium.
 - For example, add 10 μ L of the 10 mM stock solution to 90 μ L of cell culture medium.
- Final Dilution:
 - To prepare a 1 μ M working solution, dilute the 1 mM intermediate solution 1:1000 in the final volume of cell culture medium.
 - For example, to prepare 1 mL of 1 μ M working solution, add 1 μ L of the 1 mM intermediate solution to 999 μ L of cell culture medium.
- Direct Dilution (for higher working concentrations):
 - Alternatively, for a 10 μ M final concentration in 1 mL of media, you can directly add 1 μ L of the 10 mM stock solution to 999 μ L of cell culture medium. This results in a final DMSO concentration of 0.1%.

Signaling Pathway

UK-59811, as a dihydropyridine, is expected to block L-type voltage-gated calcium channels. In neurons, the influx of calcium through these channels can activate downstream signaling cascades, including the phosphorylation of the transcription factor CREB (cAMP response element-binding protein), which in turn regulates the expression of genes involved in synaptic plasticity and cell survival.^{[7][8][9][10][11]}

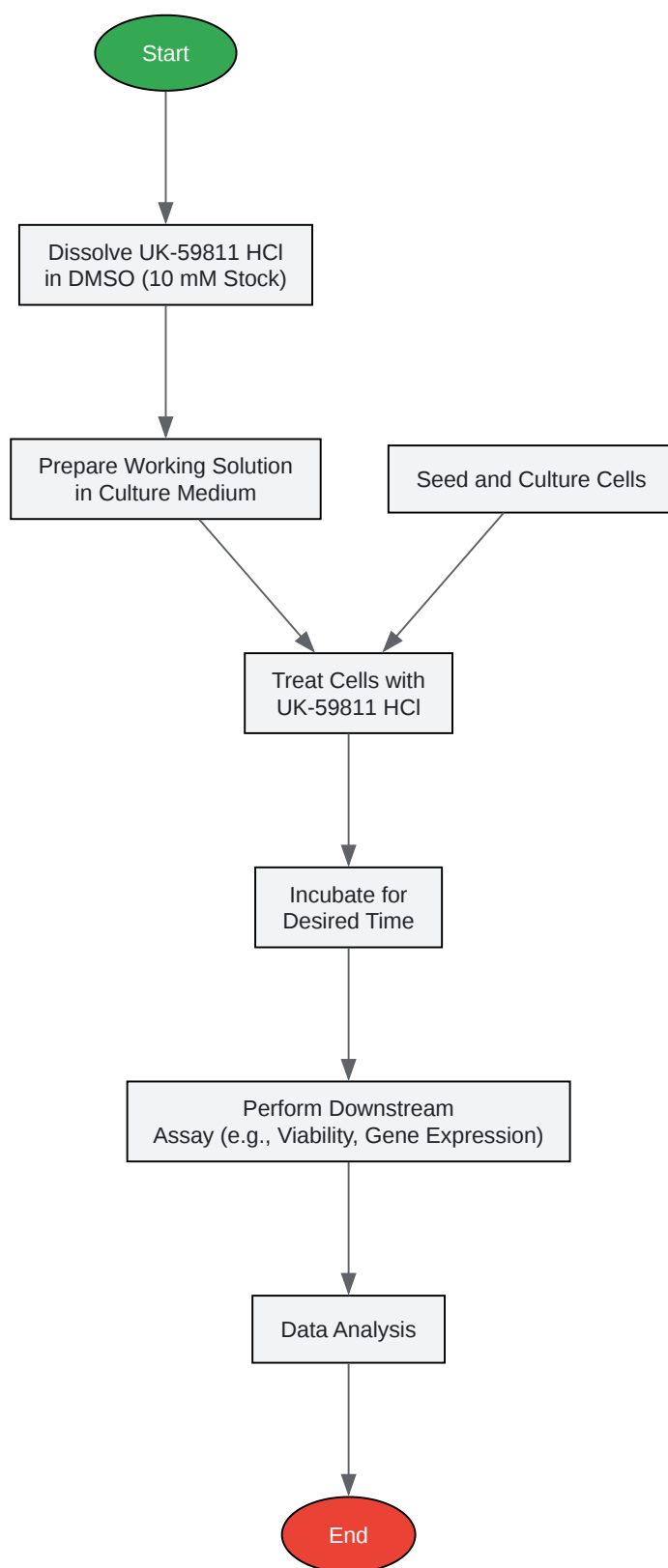


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Caption: Signaling pathway of L-type calcium channel inhibition by **UK-59811 hydrochloride**.

Experimental Workflow

The following diagram illustrates a typical workflow for utilizing **UK-59811 hydrochloride** in a cell-based assay.



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Caption: General experimental workflow for cell-based assays using **UK-59811 hydrochloride**.

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